

7-(Methylamino)heptan-2-one: A Comprehensive Technical Overview

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Compound of Interest

Compound Name: 2-Heptanone, 7-(methylamino)-
(6CI,9CI)

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For researchers, scientists, and professionals engaged in drug development, a thorough understanding of novel chemical entities is paramount. This document provides a detailed technical guide to the molecular properties of 7-(methylamino)heptan-2-one.

This whitepaper outlines the fundamental molecular characteristics of 7-(methylamino)heptan-2-one, a compound of interest in various research and development sectors. The information presented herein is intended to serve as a foundational resource for laboratory and clinical investigations.

Molecular Formula and Weight

The chemical structure of 7-(methylamino)heptan-2-one dictates its empirical and molecular formulas, which in turn determine its molecular weight. Based on its composition of carbon, hydrogen, nitrogen, and oxygen atoms, the precise molecular characteristics have been determined.

The molecular formula for 7-(methylamino)heptan-2-one is C₈H₁₇NO.^[1] This composition leads to a calculated molecular weight of 143.23 g/mol.^[1] A summary of these key quantitative data points is provided in the table below for ease of reference and comparison.

Property	Value
Molecular Formula	C ₈ H ₁₇ NO
Molecular Weight	143.23 g/mol

Structural Representation

To visualize the logical relationship of the atoms within the 7-(methylamino)heptan-2-one molecule, a structural diagram is provided. This representation illustrates the connectivity of the constituent atoms, forming the heptan-2-one backbone with a methylamino group at the seventh carbon position.

Figure 1: Chemical structure of 7-(methylamino)heptan-2-one.

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References

- 1. 2-Heptanone, 7-(methylamino)-(6Cl,9Cl) | C₈H₁₇NO | CID 15881000 - PubChem [pubchem.ncbi.nlm.nih.gov]
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